

Application Notes & Protocols: Impact and Friction Sensitivity Testing of ANPy-Based Compounds

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Compound of Interest

Compound Name: *3,5-Dinitropyridine-2,6-diamine*

Cat. No.: *B1332154*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

The sensitivity of energetic materials to external stimuli such as impact and friction is a critical parameter for assessing their safety during handling, processing, and storage.^{[1][2]} ANPy (3-amino-6-(nitramino)pyridin-2-yl)-1,2,4-triazin-5-one) and its derivatives are a class of energetic compounds that require thorough characterization of their sensitivity properties. These application notes provide detailed protocols for determining the impact and friction sensitivity of ANPy-based compounds, primarily based on the widely recognized BAM (Bundesanstalt für Materialforschung und -prüfung) standard methods.^{[1][2]} Adherence to these standardized procedures ensures reproducibility and allows for meaningful comparison of data across different laboratories and materials.^[3]

Data Presentation

Quantitative data from impact and friction sensitivity tests should be meticulously recorded and presented. The following table provides a standardized format for summarizing the sensitivity data for ANPy-based compounds and for comparison with common energetic materials.

Table 1: Impact and Friction Sensitivity Data

Compound	Impact Sensitivity (J)	Friction Sensitivity (N)	Test Method	Notes
ANPy	Data not available	Data not available	BAM	
ANPy Derivative 1	Data not available	Data not available	BAM	Specify modification
ANPy Derivative 2	Data not available	Data not available	BAM	Specify modification
RDX (Reference)	2.5 - 7.5	120	BAM	Data for comparison
HMX (Reference)	3.0 - 7.5	120	BAM	Data for comparison
PETN (Reference)	3.0	60	BAM	Data for comparison

Note: As of the latest literature search, specific impact and friction sensitivity data for ANPy and its derivatives are not publicly available. The data for RDX, HMX, and PETN are provided for illustrative and comparative purposes.

Experimental Protocols

BAM Impact Sensitivity Testing

Objective: To determine the impact energy at which a sample of an ANPy-based compound initiates, characterized by a flame, flash, or explosion.[\[4\]](#)

Apparatus: BAM Fall Hammer (or equivalent). This apparatus consists of a drop weight, a guide column, an anvil, and a sample holder assembly.[\[4\]](#)

Materials:

- ANPy-based compound, dried and sieved.
- Steel roller and anvil assembly.

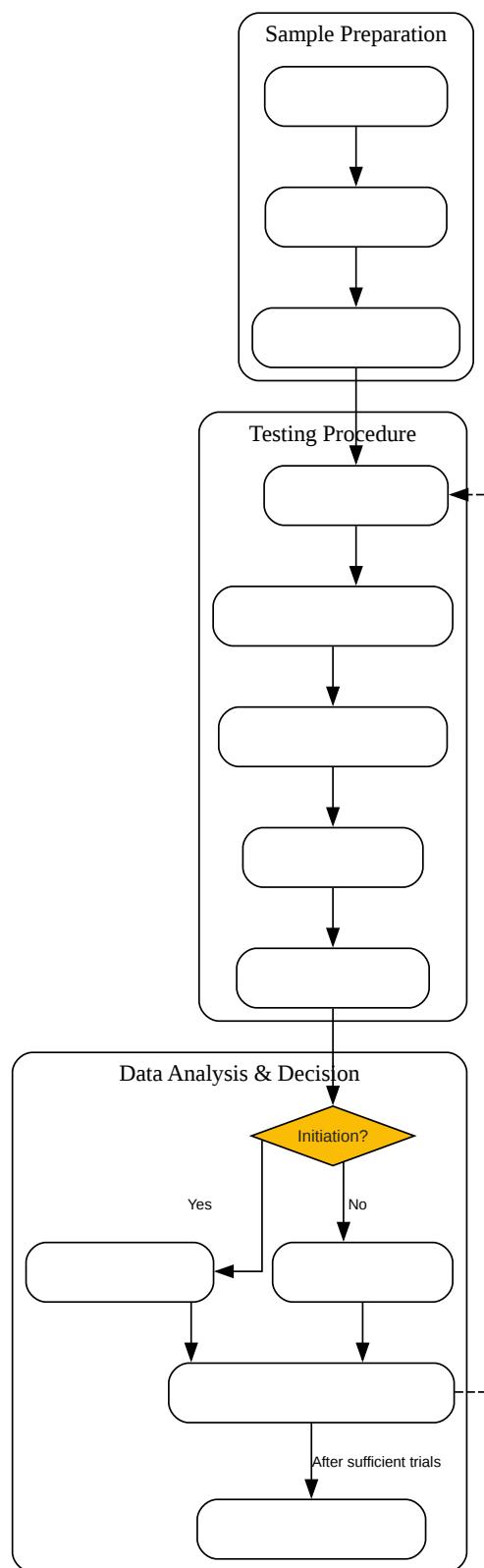
- Sample rings.
- Appropriate personal protective equipment (PPE): safety glasses, face shield, ear protection, flame-retardant lab coat.

Protocol:

- Sample Preparation:
 - Ensure the ANPy-based compound is in a fine, powdered form. If necessary, gently grind the sample.
 - The sample should be dried to a constant weight, typically at a temperature that will not induce decomposition.
 - A standard sample volume of 40 mm³ is typically used.[\[4\]](#)
- Test Procedure:
 - Place the sample into the lower part of the steel anvil assembly.
 - Assemble the anvil with the sample and place it onto the main anvil of the fall hammer.
 - Select a drop weight (e.g., 1 kg, 5 kg, or 10 kg) and a drop height.[\[4\]](#) The initial height should be estimated based on the expected sensitivity of the material. For unknown materials, it is prudent to start with a low impact energy.
 - Raise the drop weight to the desired height and release it to strike the sample.
 - Observe for any sign of initiation, which may include an audible report, smoke, or a flash of light.[\[4\]](#)
 - The "up-and-down" method is commonly used to determine the 50% initiation height (H₅₀).
[\[3\]](#)[\[5\]](#)
 - If an initiation occurs, the drop height is decreased for the next test.
 - If no initiation occurs, the drop height is increased.

- Conduct a series of at least 25-30 drops to obtain statistically significant data.
- Data Analysis:
 - Calculate the impact energy in Joules (J) using the formula: $E = mgh$, where 'm' is the mass of the drop weight in kg, 'g' is the acceleration due to gravity (9.81 m/s²), and 'h' is the drop height in meters.
 - Determine the H₅₀ value from the series of tests.

Experimental Workflow for BAM Impact Sensitivity Test



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Caption: Workflow for BAM Impact Sensitivity Testing.

BAM Friction Sensitivity Testing

Objective: To determine the frictional force at which a sample of an ANPy-based compound initiates.[1][2]

Apparatus: BAM Friction Tester. This device consists of a porcelain plate that moves back and forth under a stationary porcelain peg, both of which have standardized roughness.[2][6]

Materials:

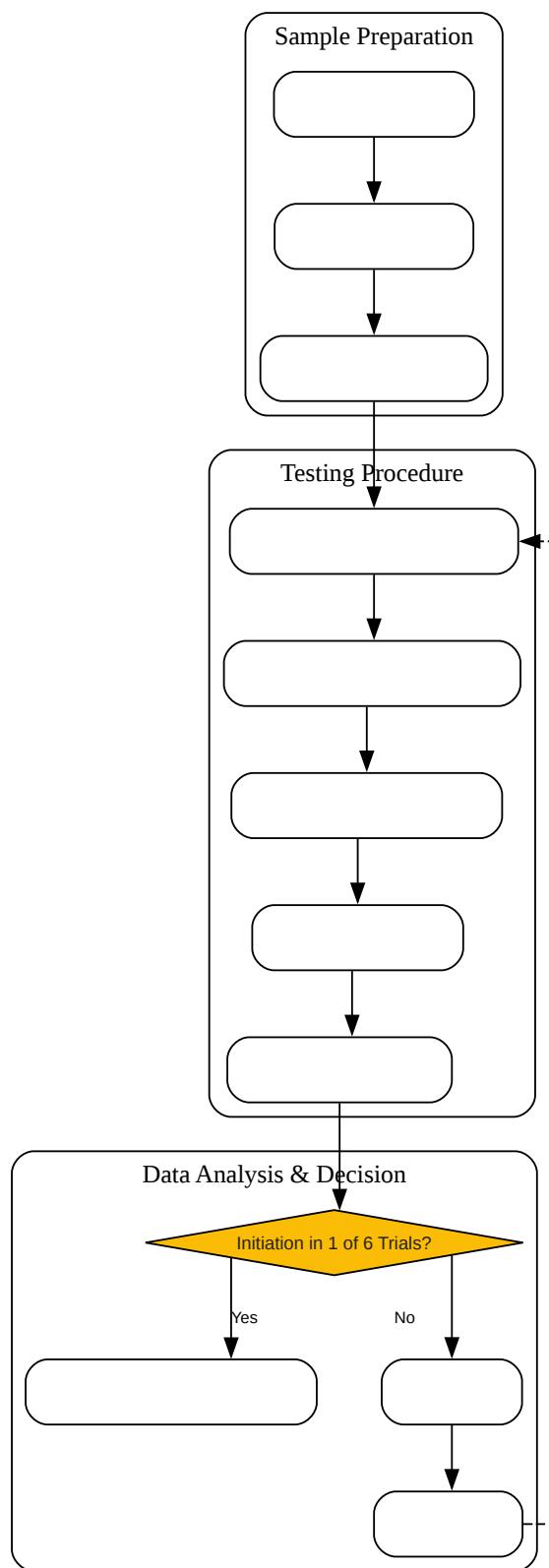
- ANPy-based compound, dried and sieved.
- Porcelain plates and pegs.
- Spatula for sample application.
- Appropriate PPE.

Protocol:

- Sample Preparation:
 - The sample preparation is similar to that for impact sensitivity testing. The material should be a dry, fine powder.
 - A sample volume of approximately 10 mm³ is typically used.
- Test Procedure:
 - Place the porcelain plate in the holder on the sliding table.
 - Place the 10 mm³ sample onto the porcelain plate.
 - Lower the porcelain peg onto the sample.
 - Apply a known load to the peg using the weighted arm of the apparatus. For unknown materials, start with a low load.

- Turn on the machine, which will move the porcelain plate back and forth once under the peg.
- Observe for any sign of initiation (crackle, spark, flame, or smoke).
- The "1-in-6" method is often employed.[\[7\]](#)
 - Conduct six tests at a given load. If one or more initiations occur, the result is positive.
 - If no initiations occur in six tests, increase the load to the next level.
 - The friction sensitivity is reported as the lowest load at which at least one initiation occurs in six trials.[\[7\]](#)
- Data Analysis:
 - The result is reported as the frictional load in Newtons (N) that causes initiation.

Experimental Workflow for BAM Friction Sensitivity Test

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Caption: Workflow for BAM Friction Sensitivity Testing.

Safety Precautions

- All testing of energetic materials must be conducted in a facility designed for this purpose, with appropriate blast mitigation and safety protocols.
- Only small quantities of material should be used for testing.[\[1\]](#)[\[2\]](#)
- Personnel must be thoroughly trained in the procedures and potential hazards.
- Remote operation of the test equipment is highly recommended.
- Full personal protective equipment is mandatory at all times.

Conclusion

The protocols outlined in these application notes provide a standardized framework for the impact and friction sensitivity testing of ANPy-based compounds. While specific sensitivity data for this class of compounds is not yet widely available, the application of these well-established BAM methods will ensure the generation of high-quality, comparable safety data, which is essential for the research, development, and handling of new energetic materials.

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